

2-Cyanoethyl isothiocyanate molecular weight and formula

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Compound of Interest

Compound Name: 2-Cyanoethyl isothiocyanate

Cat. No.: B101025

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Technical Overview of 2-Cyanoethyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This document provides core molecular information for **2-Cyanoethyl isothiocyanate**, a compound of interest in various research and development applications. The following sections detail its fundamental chemical properties.

Molecular Formula and Weight

The essential quantitative data for **2-Cyanoethyl isothiocyanate** is summarized in the table below. This information is foundational for any experimental design, analytical procedure, or computational modeling involving this compound.

Property	Value
Chemical Formula	C ₄ H ₄ N ₂ S ^[1]
Monoisotopic Mass	112.00952 Da ^[1]

Chemical Structure

To visualize the atomic arrangement and bonding of **2-Cyanoethyl isothiocyanate**, a logical diagram of its structure is provided.

Caption: Chemical structure of **2-Cyanoethyl isothiocyanate**.

Note: Experimental protocols and signaling pathways are not applicable to the determination of fundamental molecular properties such as formula and weight, which are derived from the compound's intrinsic structure.

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References

- 1. PubChemLite - 2-cyanoethyl isothiocyanate (C₄H₄N₂S) [pubchemlite.lcsb.uni.lu]
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